

An In-depth Technical Guide to Hydroxy-PEG2-PFP Ester

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Compound of Interest

Compound Name: Hydroxy-PEG2-PFP ester

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Introduction

Hydroxy-PEG2-PFP ester is a heterobifunctional crosslinker that plays a crucial role in modern bioconjugation, drug delivery, and the development of specialized chemical probes like PROTACs (PROteolysis TArgeting Chimeras).[1][2] This molecule is composed of three key functional units: a terminal hydroxyl (-OH) group, a hydrophilic diethylene glycol (PEG2) spacer, and a highly reactive pentafluorophenyl (PFP) ester. The PFP ester enables the efficient formation of stable amide bonds with primary and secondary amines, while the hydroxyl group provides a site for subsequent chemical modifications.[3][4] The PEG spacer enhances water solubility and provides spatial separation between conjugated molecules.

PFP esters, in general, are recognized for their high reactivity and greater stability against hydrolysis compared to other amine-reactive reagents like N-hydroxysuccinimide (NHS) esters, leading to more efficient conjugation reactions in aqueous environments.[5][6][7][8] This guide provides a comprehensive overview of the structure, properties, and applications of **Hydroxy-PEG2-PFP ester** for researchers and professionals in the field of drug development and chemical biology.

Structure and Physicochemical Properties

The chemical structure of **Hydroxy-PEG2-PFP ester**, systematically named Propanoic acid, 3-[2-(2-hydroxyethoxy)ethoxy]-, 2,3,4,5,6-pentafluorophenyl ester, is characterized by a linear arrangement of its functional components.[9] This structure imparts both hydrophilicity, due to the PEG chain, and high reactivity, due to the PFP ester.

Quantitative Data Summary

The key physicochemical properties of **Hydroxy-PEG2-PFP ester** are summarized in the table below for quick reference.

Property	Value	Source
Chemical Name	Propanoic acid, 3-[2-(2-hydroxyethoxy)ethoxy]-, 2,3,4,5,6-pentafluorophenyl ester	[9]
Molecular Formula	C ₁₃ H ₁₃ F ₅ O ₅	[3][9]
Molecular Weight	344.23 g/mol	[1][9]
CAS Number	1820673-42-4	[3][9]
Appearance	Colorless to light yellow liquid	[9]
Purity	≥97.0%	[9]
Storage (Pure Form)	-20°C (3 years); 4°C (2 years)	[9][10]
Storage (In Solvent)	-80°C (6 months); -20°C (1 month)	[9][10]

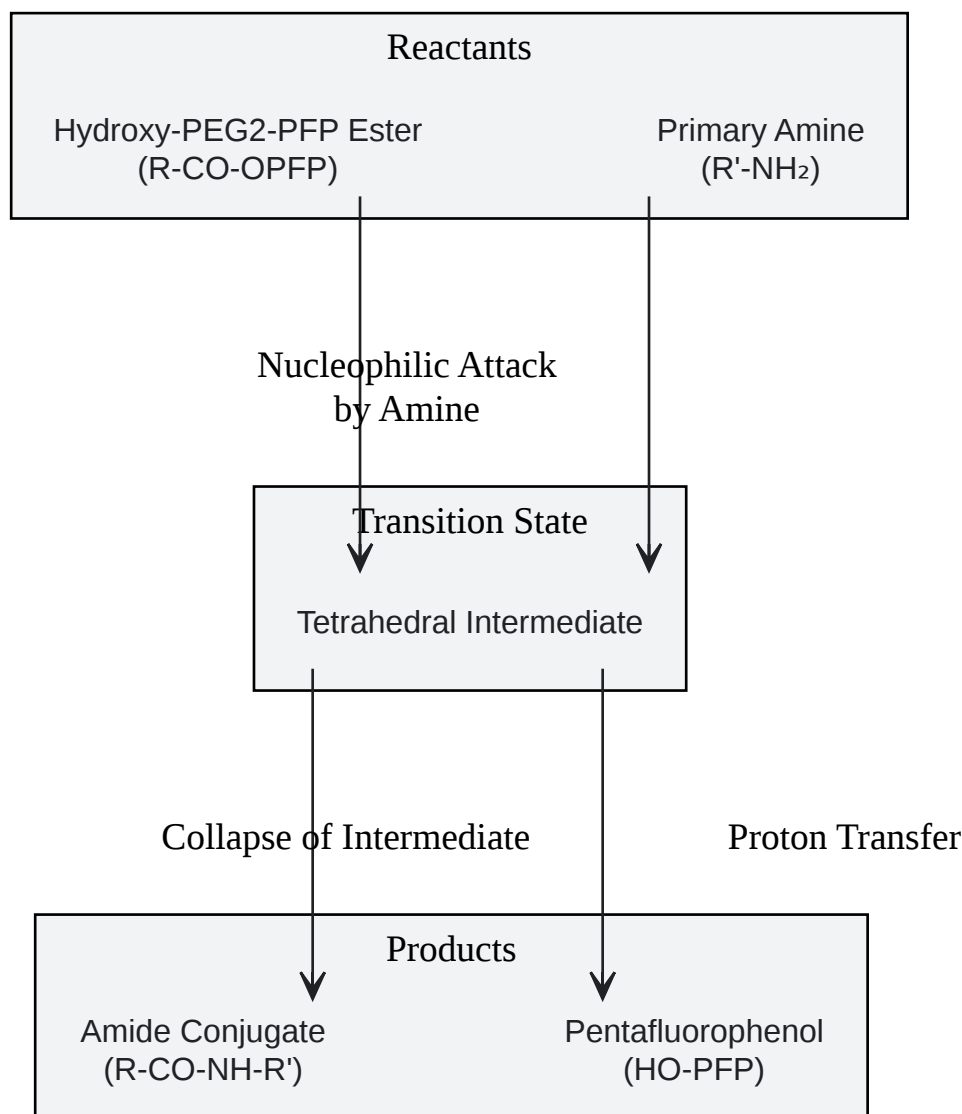
Core Principles of Reactivity: The PFP Ester

The utility of **Hydroxy-PEG2-PFP ester** in bioconjugation is primarily derived from the reactivity of the PFP ester group. This group reacts with nucleophilic primary and secondary amines to form a highly stable amide bond.

Mechanism of Amine Acylation

The reaction proceeds via a nucleophilic acyl substitution mechanism.[5] The key steps are:

- **Nucleophilic Attack:** The lone pair of electrons on the amine's nitrogen atom attacks the electrophilic carbonyl carbon of the PFP ester.
- **Tetrahedral Intermediate Formation:** This attack results in the formation of an unstable tetrahedral intermediate.
- **Leaving Group Departure:** The intermediate collapses, and the pentafluorophenolate anion is expelled as a good leaving group. The strong electron-withdrawing nature of the fluorine atoms stabilizes the resulting anion, driving the reaction forward.
- **Amide Bond Formation:** A stable amide bond is formed between the PEG linker and the amine-containing molecule.



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Caption: Reaction mechanism of PFP ester with a primary amine.

Experimental Protocols

The following sections provide detailed methodologies for the use of **Hydroxy-PEG2-PFP ester** in a typical bioconjugation experiment, such as labeling a protein.

Materials and Reagents

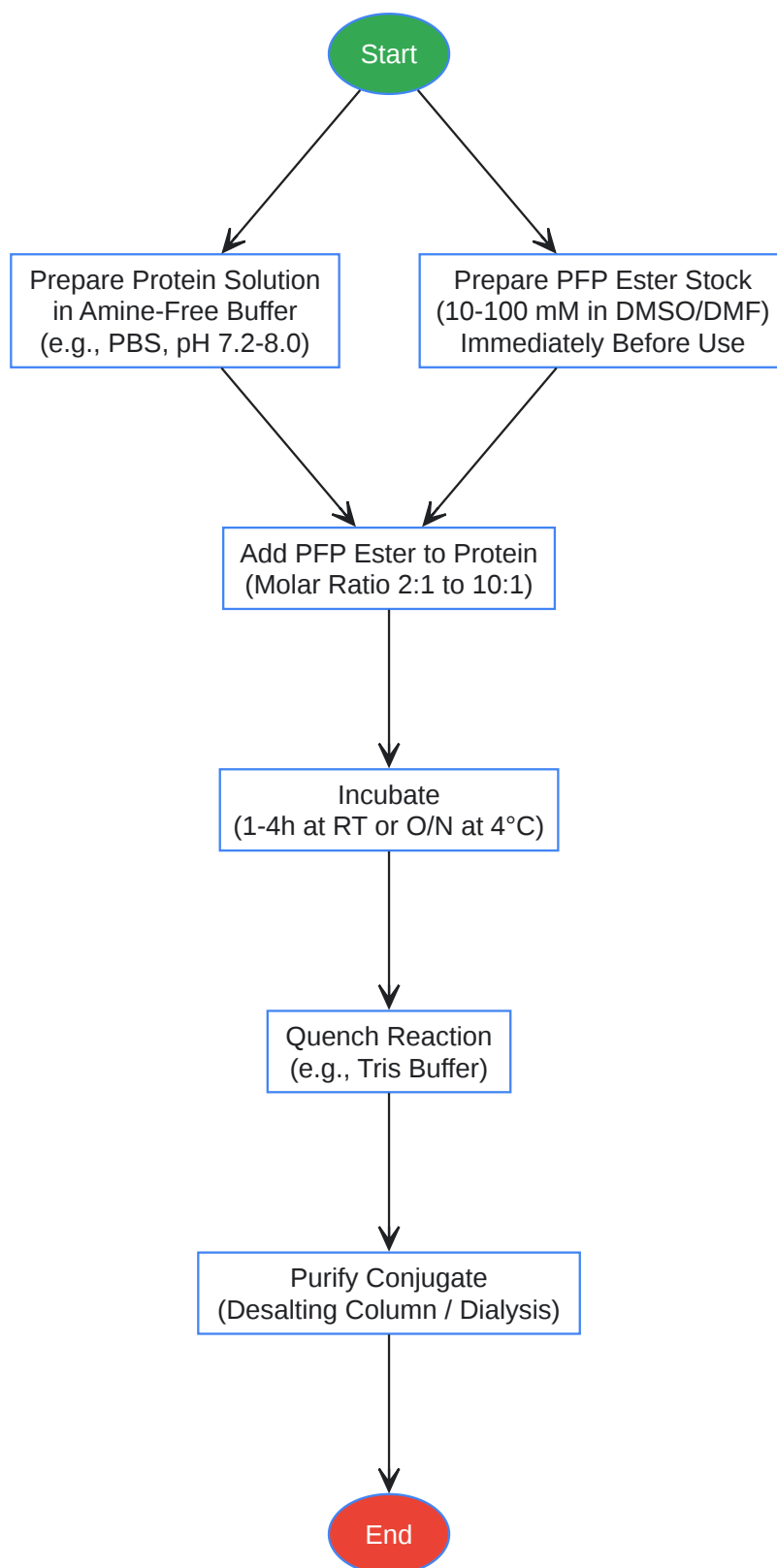
- **Hydroxy-PEG2-PFP ester**
- Protein or other amine-containing molecule
- Anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO)
- Amine-free reaction buffer (e.g., Phosphate-Buffered Saline, PBS, pH 7.2-8.0)[6]
- Quenching buffer (e.g., 1 M Tris-HCl, pH 8.0)
- Purification system (e.g., desalting column, dialysis device, or HPLC)[5][6]

Protocol for Protein Conjugation

This protocol is a general guideline and may require optimization based on the specific protein and desired degree of labeling.

- Prepare the Biomolecule Solution:
 - Dissolve the protein in the amine-free reaction buffer at a concentration of 1-10 mg/mL.[6]
 - Ensure the buffer does not contain primary amines (e.g., Tris or glycine) as they will compete with the target molecule for reaction with the PFP ester.[11] If necessary, perform a buffer exchange using a desalting column or dialysis.[6]
- Prepare the PFP Ester Solution:

- **Hydroxy-PEG2-PFP ester** is moisture-sensitive.[6] Before opening, allow the vial to equilibrate to room temperature to prevent condensation.[6]
- Immediately before use, dissolve the ester in a minimal amount of anhydrous DMSO or DMF to create a 10-100 mM stock solution.[5] Do not prepare stock solutions for long-term storage as the PFP ester readily hydrolyzes.[11]
- Initiate the Conjugation Reaction:
 - Slowly add the PFP ester stock solution to the stirring protein solution.[5]
 - The molar ratio of PFP ester to the protein should typically be in the range of 2:1 to 10:1. [5] This ratio may need to be optimized to achieve the desired labeling efficiency.
- Incubate the Reaction:
 - Allow the reaction to proceed for 1-4 hours at room temperature or overnight at 4°C for more sensitive proteins.[5]
- Quench the Reaction (Optional but Recommended):
 - To stop the reaction and deactivate any unreacted PFP ester, add a quenching buffer such as Tris to a final concentration of 20-50 mM.[5]
 - Incubate for an additional 30 minutes at room temperature.[5]
- Purify the Conjugate:
 - Remove unreacted PFP ester, the pentafluorophenol byproduct, and quenching reagent by using a desalting column, dialysis, or size-exclusion chromatography.[5][6]



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Caption: General workflow for protein conjugation with PFP ester.

Applications in Research and Development

The unique bifunctional nature of **Hydroxy-PEG2-PFP ester** makes it a versatile tool in several advanced applications.

- **Bioconjugation:** It is widely used for labeling proteins, antibodies, and amine-modified oligonucleotides with various tags or payloads.[3] The terminal hydroxyl group can be further functionalized before or after the initial conjugation.
- **PROTAC Development:** **Hydroxy-PEG2-PFP ester** serves as a foundational linker in the synthesis of PROTACs.[1][2] PROTACs are chimeric molecules that recruit an E3 ubiquitin ligase to a target protein, leading to the target's degradation. The PFP ester can be used to attach the linker to one of the ligands, while the hydroxyl group can be modified to connect to the other part of the chimera.
- **Surface Modification:** The molecule can be used to modify amine-functionalized surfaces, introducing a PEGylated surface with terminal hydroxyl groups available for further chemical derivatization.

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References

1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
2. [amsbio.com](https://www.amsbio.com) [[amsbio.com](https://www.amsbio.com)]
3. [Hydroxy-PEG2-PFP ester - CD Bioparticles](https://www.cd-bioparticles.net) [[cd-bioparticles.net](https://www.cd-bioparticles.net)]
4. [Hydroxyl PEG, Hydroxy linker, PEG linker | BroadPharm](https://www.broadpharm.com) [[broadpharm.com](https://www.broadpharm.com)]
5. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
6. [broadpharm.com](https://www.broadpharm.com) [[broadpharm.com](https://www.broadpharm.com)]
7. [Pentafluorophenyl esters - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
8. [precisepeg.com](https://www.precisepeg.com) [[precisepeg.com](https://www.precisepeg.com)]

- [9. file.medchemexpress.com \[file.medchemexpress.com\]](file:medchemexpress.com)
- [10. file.medchemexpress.com \[file.medchemexpress.com\]](file.medchemexpress.com)
- [11. broadpharm.com \[broadpharm.com\]](broadpharm.com)
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